

# Discovery and history of Phloxine B as a dye

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Red 27

Cat. No.: B1172320

[Get Quote](#)

## Phloxine B: A Comprehensive Technical Guide

An In-depth Examination of the Discovery, Properties, and Applications of a Versatile Xanthene Dye

Phloxine B, also known as Acid Red 92 or D&C Red No. 28, is a synthetic xanthene dye with a wide range of applications in biological staining, cosmetics, and as a photosensitizer.<sup>[1][2][3]</sup> This technical guide provides a detailed overview of its history, chemical properties, and key applications, with a focus on its use in research and drug development.

## Discovery and Historical Context

Phloxine B is a derivative of fluorescein, a class of dyes first synthesized in the late 19th century.<sup>[1][2]</sup> While the precise date of its initial synthesis is not well-documented in the provided search results, it belongs to the family of halogenated fluoresceins. Its development was part of a broader effort in the chemical industry to create new synthetic dyes with diverse properties for textiles and other applications. Over time, its utility in biological and cosmetic fields became more prominent.

## Physicochemical Properties

Phloxine B is a water-soluble, red to brown powder.<sup>[1][2]</sup> Its chemical structure is characterized by a xanthene core with four bromine atoms and a carboxyphenyl ring with four chlorine atoms.<sup>[1][4]</sup> This halogenation significantly influences its spectral and photosensitizing properties.

Property	Value	Reference
Chemical Formula	$C_{20}H_2Br_4Cl_4Na_2O_5$	[1][2]
Molar Mass	829.63 g/mol	[1][2][5]
Appearance	Red to brown powder	[1][2]
Solubility in Water	Soluble	[1][2][6]
Absorption Maximum ( $\lambda_{max}$ )	~540 nm	[1][2]
Emission Maximum ( $\lambda_{em}$ )	~564 nm	[1][2]
Singlet Oxygen Quantum Yield	0.59	[7]

## Synthesis

While a detailed experimental protocol for the synthesis of Phloxine B from raw materials is not available in the search results, it is known to be a derivative of fluorescein. The synthesis would involve the halogenation of the fluorescein molecule, specifically bromination of the xanthene ring and chlorination of the carboxyphenyl ring.

## Mechanism of Action as a Photosensitizer

Phloxine B is an effective photosensitizer, meaning it can induce chemical reactions upon exposure to light.[2] This property is central to its antimicrobial and phototoxic effects.[2][7]

When exposed to light, Phloxine B undergoes excitation to a triplet state. This excited molecule can then react with molecular oxygen ( $O_2$ ) in two primary ways, categorized as Type I and Type II photochemical reactions. The predominant mechanism for Phloxine B appears to be a Type II reaction, which involves the transfer of energy to ground-state triplet oxygen to produce highly reactive singlet oxygen ( $^1O_2$ ).[7] Singlet oxygen can then cause oxidative damage to cellular components such as lipids, proteins, and nucleic acids, leading to cell death.[1][7] A minor Type I mechanism may also occur, involving the generation of other free radicals.[7]



[Click to download full resolution via product page](#)

Photosensitization mechanism of Phloxine B.

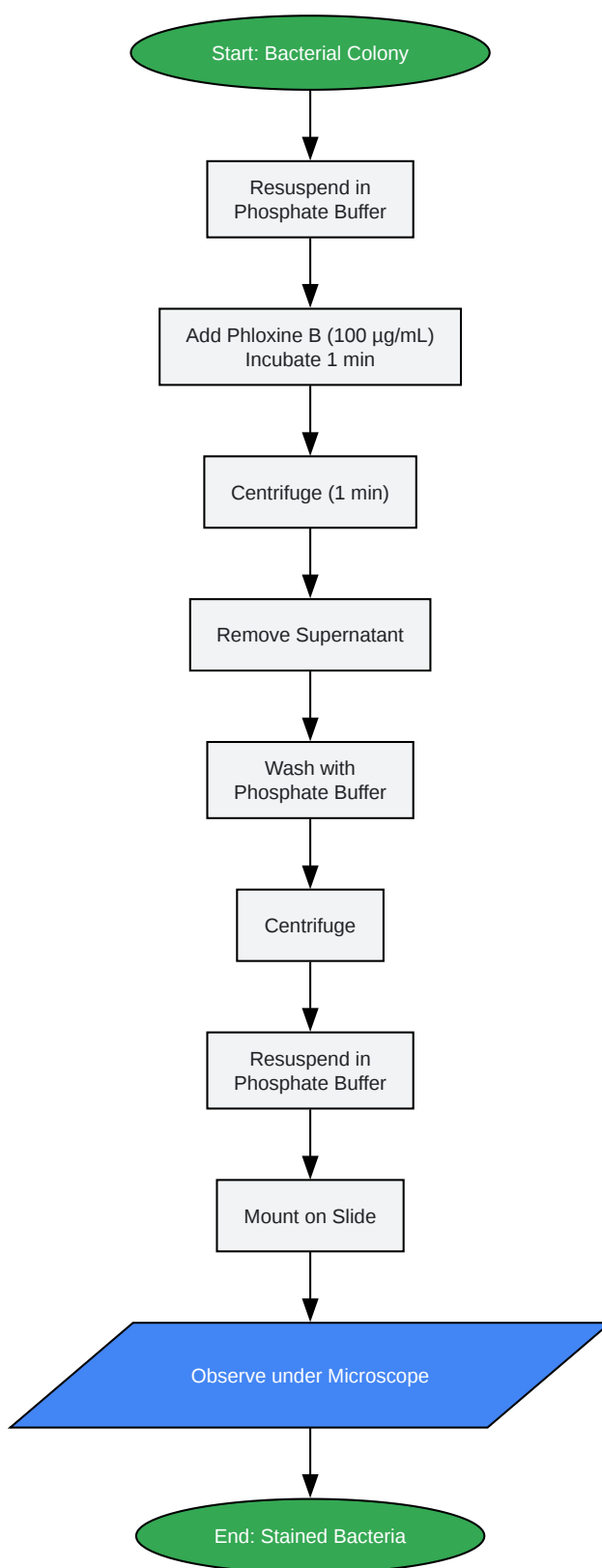
## Experimental Protocols

### 5.1. Bacterial Staining Protocol

Phloxine B can be used as a rapid and simple stain to differentiate between Gram-positive and Gram-negative bacteria.[8][9]

- Transfer bacterial colonies from an agar plate to a microfuge tube.
- Resuspend the bacterial pellet in 1 mL of phosphate buffer.
- Add Phloxine B to a final concentration of 100 µg/mL and incubate at room temperature for 1 minute.[8]
- Centrifuge the tube for 1 minute to pellet the bacteria.
- Remove the supernatant containing the unbound dye.
- Wash the pellet by resuspending in phosphate buffer and centrifuging again.
- Resuspend the final stained pellet in phosphate buffer.
- Place a drop of the bacterial suspension on a glass slide, apply a coverslip, and view under a light or fluorescence microscope.[8]

Gram-positive bacteria will retain the pink/red stain, while Gram-negative bacteria will appear colorless unless their outer membrane is permeabilized (e.g., with EDTA).[1][8]



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Phloxine - Wikipedia [en.wikipedia.org]
- 2. hridhanchem.com [hridhanchem.com]
- 3. hridhanchem.com [hridhanchem.com]
- 4. macsenlab.com [macsenlab.com]
- 5. Phloxine B Dye content = 80 , certified by the Biological Stain Commission 18472-87-2 [sigmaaldrich.com]
- 6. CAS 18472-87-2: Phloxine B | CymitQuimica [cymitquimica.com]
- 7. Phloxine B phototoxicity: a mechanistic study using HaCaT keratinocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. academic.oup.com [academic.oup.com]
- 9. Phloxine B, a versatile bacterial stain - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Discovery and history of Phloxine B as a dye]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172320#discovery-and-history-of-phloxine-b-as-a-dye]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)